

# Proper Disposal Procedures for SM-122 (Azorubine/Carmoisine)

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## Compound of Interest

Compound Name: SM-122

Cat. No.: B543384

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This guide provides essential safety, handling, and disposal information for **SM-122**, identified as the red azo dye Azorubine, also known as Carmoisine (CAS Number: 3567-69-9). The content is tailored for researchers, scientists, and drug development professionals to ensure safe laboratory practices and regulatory compliance.

## Immediate Safety and Handling

Before working with **SM-122**, it is crucial to understand its potential hazards and to use appropriate personal protective equipment (PPE).

### Key Hazards:

- Skin Irritation: Direct contact can cause skin irritation.[1][2][3]
- Eye Irritation: Can cause serious eye irritation.[1][2][3]
- Respiratory Irritation: Inhalation of dust may lead to respiratory irritation.[1][3]

### Recommended Personal Protective Equipment (PPE):

- Eye/Face Protection: Wear chemical safety goggles or glasses with side-shields.[1]
- Hand Protection: Use chemical-resistant gloves, such as nitrile or Viton™, and inspect them before each use.[1][4]

- **Body Protection:** A laboratory coat or other protective clothing is necessary to prevent skin contact.<sup>[1]</sup>
- **Respiratory Protection:** If engineering controls are insufficient to control dust, a suitable respirator should be worn.<sup>[1]</sup>

## Step-by-Step Disposal Protocol for SM-122

Proper disposal of **SM-122** is mandatory to prevent harm to personnel and the environment. All procedures must comply with local, state, and federal regulations.

- **Waste Segregation and Collection:** Collect all **SM-122** waste, including unused product and contaminated items (e.g., weighing boats, gloves, and spill cleanup materials), in a designated and clearly labeled hazardous waste container.<sup>[1]</sup> Ensure the container is kept tightly closed.
- **Preparation for Incineration:** The recommended method for disposal is to dissolve or mix the **SM-122** waste with a combustible solvent.<sup>[1]</sup> This prepares the material for effective destruction.
- **Final Disposal:** The solvent mixture must be burned in a licensed chemical incinerator that is equipped with an afterburner and a scrubber to neutralize hazardous emissions.<sup>[1]</sup>
- **Prohibited Disposal Methods:** Under no circumstances should **SM-122** be disposed of down the sink or in regular solid waste.<sup>[1]</sup>
- **Consultation:** Always consult your institution's Environmental Health and Safety (EHS) department for specific guidance and to arrange for the collection of chemical waste.

## Quantitative Data

The following table summarizes acute toxicity information for **SM-122**.

**SM-122 (Azorubine/Carmoisine) Acute Toxicity**

Oral LD50 (Rat)	>10,000 mg/kg[4][5]
Dermal LD50	>2,000 mg/kg[4]

LD50 (Lethal Dose, 50%) is the single dose of a substance that causes the death of 50% of an animal population from exposure to the substance by any route other than inhalation.

## Experimental Protocols

While the provided safety documents do not detail specific experimental protocols, a key type of experiment for a substance like **SM-122** is an Ames test for mutagenicity.

Methodology Overview: Bacterial Reverse Mutation Test (Ames Test - OECD 471)

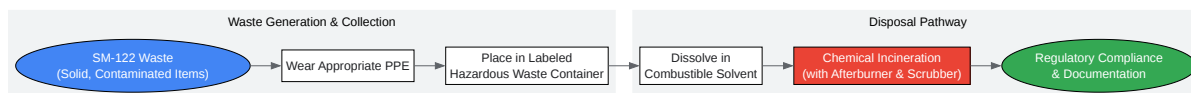
- Objective: To assess the potential of a substance to induce gene mutations in bacteria.
- Principle: Strains of *Salmonella typhimurium* and *Escherichia coli* that are unable to synthesize a specific amino acid (e.g., histidine) are exposed to the test substance. If the substance is a mutagen, it will cause a reverse mutation, allowing the bacteria to grow on an amino acid-deficient medium.
- Procedure:
  - The test substance is mixed with the bacterial tester strains in the presence and absence of a metabolic activation system (S9 mix from rat liver) to simulate mammalian metabolism.
  - This mixture is plated on a minimal agar medium.
  - The plates are incubated for 48-72 hours.
  - The number of revertant colonies (colonies that have undergone reverse mutation) is counted.

- Interpretation: A substance is considered mutagenic if it causes a reproducible, dose-related increase in the number of revertant colonies compared to the solvent control. For Azorubine, the Ames test result is reported as negative.[6]

## Mandatory Visualizations

### Logical Workflow for **SM-122** Disposal

The diagram below illustrates the procedural flow for the safe and compliant disposal of **SM-122** waste from a laboratory.



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Caption: Procedural workflow for the disposal of **SM-122**.

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